

# where to buy N-(4-Hydroxyphenyl)propanamide

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## Compound Focus: N-(4-Hydroxyphenyl)propanamide

CAS No.: 1693-37-4

Cat. No.: S582046

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## Supplier Overview

Supplier / Catalog	Product Name / Use	Purity & Specification	Price & Quantity	Key Details
USP Store [1]	Acetaminophen Related Compound B	Reference Standard	\$838.00 (30 mg)	Official pharmacopoeial standard; for analytical use [1].
Veeprho [2]	Paracetamol EP Impurity B	Confirmed identity & purity; meets USP, EP, JP, BP standards.	Available on request	Comes with Structure Elucidation Report (SER); for ANDA/NDA filings [2].
Boron Molecular [3]	N-(4-hydroxyphenyl)propanamide	-	From \$250 (1g) to \$9,000	Sold by weight, suitable for use as a chemical intermediate [3].
Pharmaffiliates [4]	Paracetamol - Impurity B	EP/BP Standard	Available on request	-

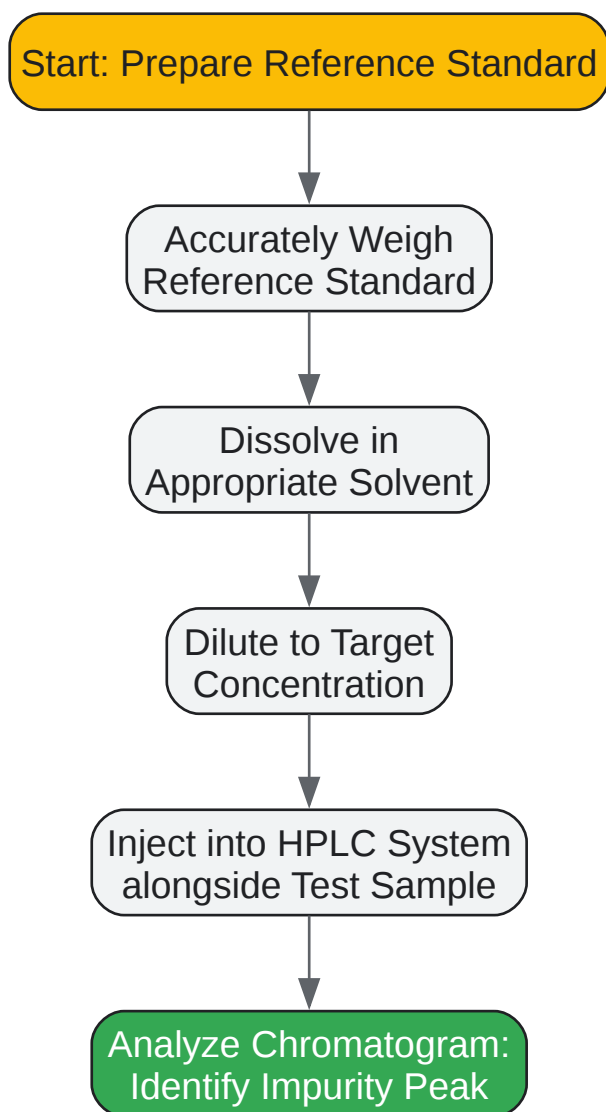
Supplier / Catalog	Product Name / Use	Purity & Specification	Price & Quantity	Key Details
Gentaur [5]	N-(4-hydroxyphenyl)propanamide	-	Available on request	Listed as in stock [5].

## Selection Guide & Experimental Protocols

For your research and drug development work, the choice of supplier depends heavily on the application.

- **For Analytical Testing and Regulatory Compliance:** If your work requires certification for methods in a **New Drug Application (NDA)** or **Abbreviated New Drug Application (ANDA)**, the official reference standards from **USP** or **Veeprho** are the most appropriate [2]. Their products are fully characterized to meet the strict requirements of regulatory pharmacopoeias (USP, EP, JP, BP).
- **For Synthesis or as a Chemical Intermediate:** If you require larger quantities of the compound for use in synthesis, **Boron Molecular** offers a more practical and cost-effective option, with availability from 1g up to bulk quantities [3].

A typical experimental protocol for using this compound as a reference standard in HPLC analysis would involve the following workflow, which ensures the identity and purity of the main drug substance:



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**Diagram Overview:** A standard workflow for using **N-(4-Hydroxyphenyl)propanamide** as a reference standard in HPLC analysis for impurity identification.

## Key Takeaways

- **N-(4-Hydroxyphenyl)propanamide** is widely available from specialist suppliers for pharmaceutical analysis [1] [2] [4].
- Your choice between suppliers should be guided by your application: **USP** or **Veeprho** for regulatory analytical testing, and **Boron Molecular** for synthetic work requiring larger quantities [1] [2] [3].
- This compound is critical for ensuring the quality and safety of Paracetamol/Acetaminophen through precise analytical methods [2].

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## References

1. Acetaminophen Related Compound B (30 mg) (N-(4- ... [store.usp.org]
2. Paracetamol EP Impurity B | CAS 1693-37-4 [veeprho.com]
3. Buy N-(4-hydroxyphenyl)propanamide [boronmolecular.com]
4. 1693-37-4 | Product Name : Paracetamol - Impurity B ... [pharmaffiliates.com]
5. N- (4-hydroxyphenyl) propanamide CAS: 1693-37-4 | GNT ... [spbase.org]

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